

# 1-Ethoxyoctane: A Technical Safety and Handling Guide for Researchers

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## Compound of Interest

Compound Name: 1-Ethoxyoctane

Cat. No.: B11749035

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An in-depth guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **1-ethoxyoctane**. This document provides a comprehensive overview of its physicochemical properties, toxicological profile, and recommended safety protocols.

## Chemical and Physical Properties

**1-Ethoxyoctane**, an ether, possesses a range of physicochemical properties relevant to its handling and storage. A summary of these properties is presented in Table 1. These values have been compiled from various chemical databases and supplier information.

| Property                                   | Value                       | Source                     |
|--|-----------------------------|----------------------------|
| Molecular Formula                          | C10H22O                     | LookChem[1], PubChem[2]    |
| Molecular Weight                           | 158.28 g/mol                | LookChem[1], PubChem[2]    |
| CAS Number                                 | 929-61-3                    | LookChem[1], PubChem[2]    |
| Appearance                                 | Colorless liquid (presumed) | General chemical knowledge |
| Boiling Point                              | 186.7 °C at 760 mmHg        | LookChem[1]                |
| Melting Point                              | 12.5 °C                     | LookChem[1]                |
| Flash Point                                | 56.9 °C                     | LookChem[1]                |
| Density                                    | 0.791 g/cm <sup>3</sup>     | LookChem[1]                |
| Vapor Pressure                             | 0.899 mmHg at 25 °C         | LookChem[1]                |
| Refractive Index                           | 1.415                       | LookChem[1]                |
| LogP (Octanol/Water Partition Coefficient) | 3.9                         | LookChem[1]                |
| Hydrogen Bond Donor Count                  | 0                           | LookChem[1]                |
| Hydrogen Bond Acceptor Count               | 1                           | LookChem[1]                |

## Toxicological Profile and GHS Classification

A complete, officially endorsed Safety Data Sheet (SDS) with a GHS classification for **1-ethoxyoctane** is not readily available. However, based on the toxicological data of structurally similar short-chain alkyl ethers and general principles of chemical toxicology, a presumptive hazard classification can be made. Short-chain ethers can cause skin and eye irritation.[3] Toxicological studies on ethylene glycol alkyl ethers have shown potential for testicular atrophy and embryotoxic effects in animal studies.[4][5]

Inferred GHS Classification:

| Hazard Class  | Hazard Category | Pictogram | Signal Word | Hazard Statement                       |
|---|-----------------|-----------|-------------|--|
| Flammable Liquids   | Category 3      | GHS02     | Warning     | H226: Flammable liquid and vapor       |
| Skin Corrosion/Irritation   | Category 2      | GHS07     | Warning     | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation   | Category 2A     | GHS07     | Warning     | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) | Category 3      | GHS07     | Warning     | H335: May cause respiratory irritation |

Disclaimer: This GHS classification is inferred based on the properties and toxicological data of similar chemicals and should be used for guidance only. A definitive classification should be obtained from a certified supplier.

## Experimental Protocols for Hazard Assessment

The assessment of skin and eye irritation is a critical component of the safety evaluation for chemicals like **1-ethoxyoctane**. The following are summaries of widely accepted OECD guidelines for these tests.

### Skin Irritation Testing (based on OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro test method utilizes a reconstructed human epidermis (RhE) model to assess the skin irritation potential of a chemical.

#### Methodology:

- Test System: A commercially available, validated RhE model is used.
- Procedure:
  - A small volume of the test chemical (**1-ethoxyoctane**) is applied topically to the surface of the RhE tissue.
  - The tissue is incubated for a defined period (e.g., 60 minutes).
  - Following incubation, the test chemical is removed by rinsing.
  - The tissue is then incubated for a further post-exposure period (e.g., 42 hours).
- Viability Assessment: Cell viability is measured using a colorimetric assay, typically the MTT assay. The reduction of MTT to a colored formazan salt by mitochondrial dehydrogenases of viable cells is quantified spectrophotometrically.
- Classification: A chemical is identified as an irritant (GHS Category 2) if the mean tissue viability is reduced below a defined threshold (typically  $\leq 50\%$ ) compared to the negative control.

## Eye Irritation Testing (based on OECD Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method)

This in vitro method uses a reconstructed human cornea-like epithelium (RhCE) model to identify chemicals that cause serious eye damage or eye irritation.

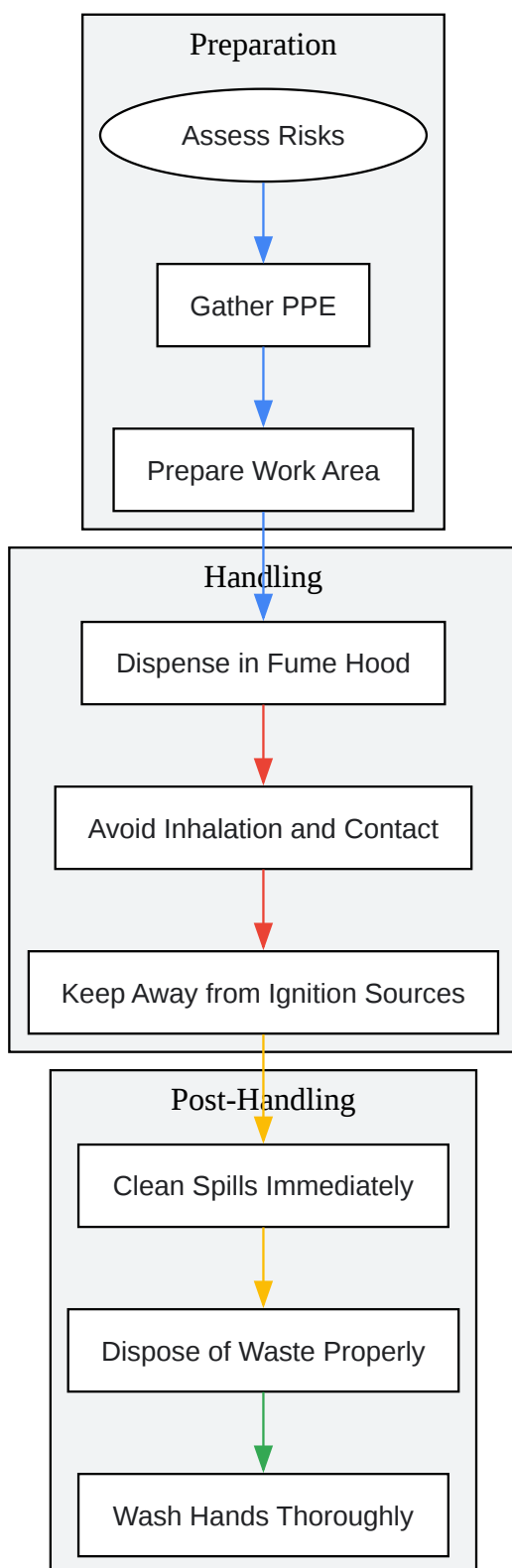
#### Methodology:

- Test System: A validated RhCE model is employed.
- Procedure:
  - The test chemical is applied to the surface of the RhCE tissue.

- The tissue is incubated for a specified time.
- After exposure, the chemical is washed off.
- Viability Measurement: Similar to the skin irritation test, cell viability is determined using the MTT assay.
- Classification: The classification is based on the reduction in tissue viability. A chemical causing a significant decrease in viability is considered an eye irritant.

## Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **1-ethoxyoctane** is paramount to prevent exposure and ensure laboratory safety. The following diagram outlines the recommended handling workflow.



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**Caption:** Recommended workflow for handling **1-ethoxyoctane**.

### Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat should be worn. For larger quantities or in case of potential splashing, chemical-resistant aprons and boots are recommended.
- **Respiratory Protection:** Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge should be used.

## First Aid Measures

In the event of exposure to **1-ethoxyoctane**, immediate first aid is crucial.

| Exposure Route | First Aid Measures   |
|----------------|--|
| Inhalation     | Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.  |
| Skin Contact   | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.           |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.                           |

## Fire Fighting Measures and Spill Response

#### Fire Fighting:

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

#### Spill Response:

The logical flow for responding to a **1-ethoxyoctane** spill is outlined below.



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**Caption:** Logical workflow for responding to a **1-ethoxyoctane** spill.

## Storage and Disposal

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store away from oxidizing agents.

#### Disposal:

- Dispose of waste and contaminated materials in accordance with federal, state, and local regulations.
- Do not allow to enter drains or waterways.



This technical guide provides a comprehensive overview of the safety and handling considerations for **1-ethoxyoctane**. Adherence to these guidelines is essential for maintaining a safe research environment. It is strongly recommended to consult the supplier-specific Safety Data Sheet (SDS) upon receipt of the chemical for the most accurate and up-to-date information.

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## References

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- To cite this document: BenchChem. [1-Ethoxyoctane: A Technical Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11749035#1-ethoxyoctane-safety-data-sheet-and-handling-precautions]

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